

2',5'-Dimethylacetophenone: A Versatile Building Block in Modern Organic Synthesis

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Compound Name: 2',5'-Dimethylacetophenone

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Introduction

2',5'-Dimethylacetophenone, a readily available aromatic ketone, has emerged as a valuable and versatile building block in organic synthesis. Its unique substitution pattern and the reactivity of its carbonyl and methyl groups provide access to a diverse array of molecular scaffolds. This technical guide explores the core utility of **2',5'-dimethylacetophenone** in the synthesis of key intermediates and biologically active molecules, providing detailed experimental protocols, quantitative data, and mechanistic insights to facilitate its application in research and development. The applications covered herein span from the synthesis of biologically active chalcones and heterocyclic systems like imidazo[1,2-a]pyridines to the preparation of functional materials such as liquid crystals.

Physicochemical and Spectroscopic Data

A comprehensive understanding of the physical and spectral properties of **2',5'-dimethylacetophenone** is crucial for its effective use in synthesis and for the characterization of its reaction products.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₂ O	[1]
Molecular Weight	148.20 g/mol	[1]
CAS Number	2142-73-6	[2]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	195 °C (lit.)	[1][2]
Density	0.988 g/mL at 25 °C (lit.)	[1][2]
Refractive Index (n ₂₀ /D)	1.529 (lit.)	[1][2]
¹ H NMR (CDCl ₃ , 400 MHz)	δ 7.32 (s, 1H), 7.10 (d, J=7.7 Hz, 1H), 7.04 (d, J=7.7 Hz, 1H), 2.51 (s, 3H), 2.44 (s, 3H), 2.33 (s, 3H)	
¹³ C NMR (CDCl ₃)	δ 201.8, 137.9, 135.2, 132.0, 129.5, 128.8, 29.6, 21.0, 20.7	[3]
Mass Spectrum (EI)	m/z 148 (M+), 133, 105, 77	

Key Synthetic Transformations and Applications

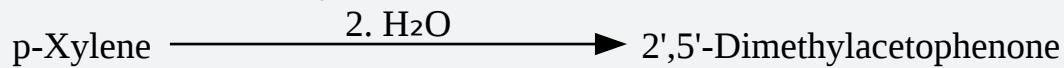
2',5'-Dimethylacetophenone serves as a precursor to a variety of important chemical structures. This section details the experimental procedures for several key transformations.

Synthesis of 2',5'-Dimethylacetophenone via Friedel-Crafts Acylation

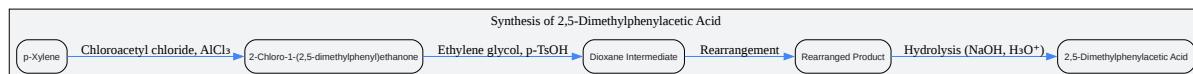
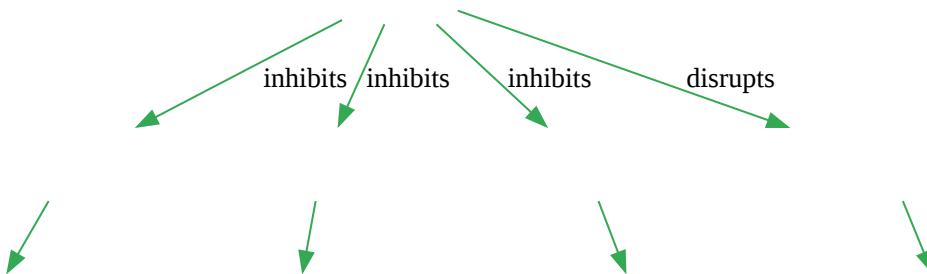
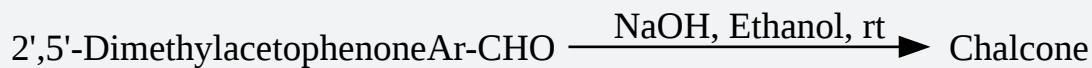
The most common method for the preparation of **2',5'-dimethylacetophenone** is the Friedel-Crafts acylation of p-xylene.

Reaction Scheme:

Friedel-Crafts Acylation

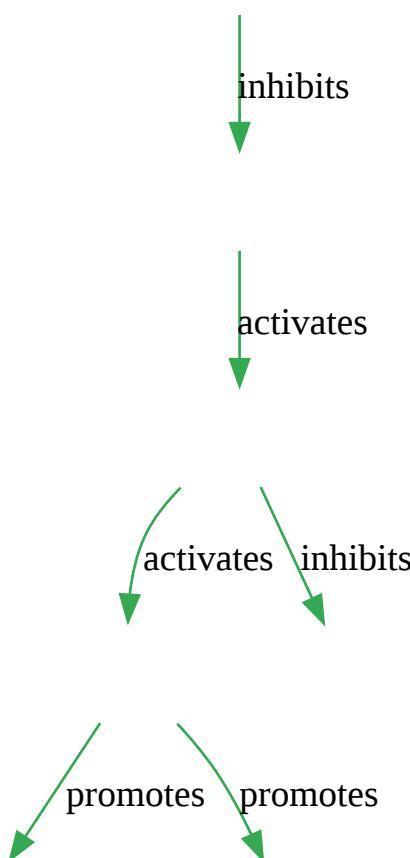
1. Acetyl chloride, AlCl_3 

Claisen-Schmidt Condensation



Mannich Reaction





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